

Case studies of successful biotech startups from The Ganesha Lab

Author: BenchChem Technical Support Team. **Date:** April 2026

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Biotech Innovators from The Ganesha Lab: A Comparative Analysis

The **Ganesha** Lab, a prominent biotech accelerator, has fostered a portfolio of startups poised to make significant impacts in their respective fields. This guide provides an objective comparison of the products and technologies from three of these promising companies: ARCOMED LAB, Delee, and BIFIDICE. The analysis is supported by available data and aims to provide researchers, scientists, and drug development professionals with a comprehensive overview of their innovative solutions.

ARCOMED LAB: Revolutionizing Craniomaxillofacial Implants

ARCOMED LAB specializes in the design and manufacturing of patient-specific 3D-printed craniomaxillofacial implants. Their primary material of choice is Polyetheretherketone (PEEK), a high-performance thermoplastic polymer.

Performance Comparison: 3D-Printed PEEK vs. Traditional Titanium Implants

The use of PEEK for medical implants offers several advantages over the traditional material, titanium. A summary of these comparative advantages is presented below.

Feature	ARCOMED LAB 3D-Printed PEEK Implants	Traditional Titanium Implants
Biocompatibility	High, biologically inert.[1]	High, well-established biocompatibility.
Mechanical Properties	Elastic modulus similar to human bone, reducing stress shielding.[2][3][4]	High strength, but can lead to stress shielding due to higher stiffness than bone.[3][4]
Radiolucency	Radiolucent, allowing for clear post-operative imaging (X-ray, CT, MRI).[2][3][5]	Radiopaque, can create artifacts in post-operative imaging.[3]
Thermal Conductivity	Low thermal conductivity.	High thermal conductivity, which can be a disadvantage.
Customization	Patient-specific implants with complex geometries are easily fabricated using 3D printing.[5][6]	Customization is more complex and costly with traditional manufacturing methods.
Post-operative Complications	Lower incidence of implant exposure compared to titanium has been observed in some studies.	Higher rates of implant exposure have been reported in some studies.
Drug Delivery	Can be designed with integrated drug-release systems for localized therapeutic delivery.[1][5]	Not a standard feature of traditional titanium implants.

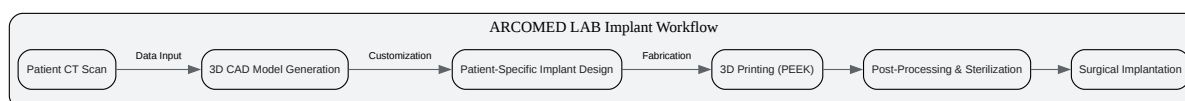
Experimental Protocols

While detailed proprietary experimental protocols for ARCOMED LAB's specific products are not publicly available, a general methodology for evaluating the mechanical properties of 3D-printed PEEK implants can be outlined as follows:

Objective: To compare the mechanical properties of 3D-printed PEEK with traditionally manufactured (e.g., milled) PEEK and titanium.

Methodology:

- **Sample Preparation:** Standardized test specimens (e.g., dog-bone shape for tensile testing, rectangular bars for flexural testing) are fabricated from 3D-printed PEEK, milled PEEK, and medical-grade titanium.
- **Tensile Testing:** Specimens are subjected to a uniaxial tensile load until failure using a universal testing machine. Key parameters measured include ultimate tensile strength, Young's modulus, and elongation at break.
- **Flexural Testing (Three-Point Bending):** Specimens are placed on two supports and a load is applied to the center. Flexural strength and flexural modulus are determined.
- **Fatigue Testing:** Specimens are subjected to cyclic loading to determine their resistance to failure under repeated stress. The number of cycles to failure at different stress levels is recorded.
- **Data Analysis:** The mechanical properties of the different material groups are statistically compared to determine significant differences.



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ARCOMED LAB's patient-specific implant workflow.

Delee: Advancing Liquid Biopsy with High-Efficiency CTC Isolation

Delee has developed the Cytocatch™ platform, a novel liquid biopsy technology for the isolation of Circulating Tumor Cells (CTCs) from blood samples. This technology utilizes a size-based filtration method, which offers distinct advantages over traditional antibody-based approaches.

Performance Comparison: Delee Cytocatch™ vs. Antibody-Based CTC Isolation (e.g., CellSearch®)

The Cytocatch™ platform's performance can be compared to the FDA-cleared CellSearch® system, which is a widely used antibody-based CTC isolation method.

Feature	Delee Cytocatch™ (Size-Based Filtration)	CellSearch® (Antibody-Based)
Capture Principle	Isolates CTCs based on their larger size and deformability compared to other blood cells. [7]	Utilizes magnetic beads coated with antibodies against the Epithelial Cell Adhesion Molecule (EpCAM) to capture CTCs.[8][9]
Capture Efficiency	High recovery rates, reportedly above 97% in spiked samples. [7]	Variable, and can be lower for CTCs with low or no EpCAM expression.
Cell Viability	High, as the label-free method is gentle on cells.	Generally good, but the labeling process can potentially affect cell viability and function.
Purity of Isolated Cells	Purity can be a challenge due to the co-isolation of some larger white blood cells.	Generally high purity of EpCAM-positive cells.
Detection of Heterogeneous CTCs	Can capture CTCs that have undergone epithelial-to-mesenchymal transition (EMT) and have low/no EpCAM expression.[7]	Primarily captures EpCAM-positive CTCs, potentially missing the more mesenchymal and aggressive CTC populations.[8][9]
Downstream Analysis	Isolated cells are label-free and suitable for a wide range of downstream molecular and cellular analyses.	The presence of antibodies and magnetic beads on the cell surface can interfere with some downstream applications.
Automation	The Cytocatch™ platform is fully automated.[7]	The CellSearch® system is also an automated platform.[9]

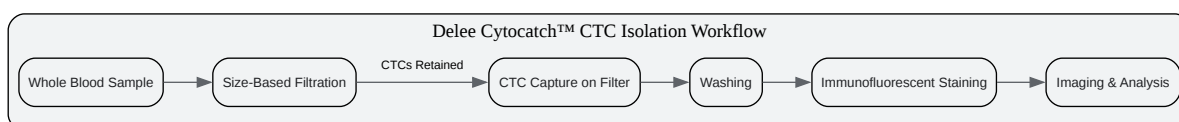
Experimental Protocols

A generalized experimental workflow for CTC isolation using a size-based filtration method like Delee's Cytocatch™ is described below.

Objective: To isolate and enumerate CTCs from whole blood samples.

Methodology:

- **Blood Collection:** Whole blood is collected from patients in tubes containing an anticoagulant.
- **Sample Preparation (Optional):** In some protocols, red blood cells may be lysed to reduce the sample volume and viscosity.
- **Filtration:** The blood sample is passed through a microfilter with pores of a specific size (e.g., 7-8 μm). The larger and less deformable CTCs are retained on the filter, while smaller blood cells pass through.
- **Washing:** The filter is washed with a buffer solution to remove residual blood cells and debris.
- **Cell Staining:** The captured cells on the filter are stained with fluorescently labeled antibodies to distinguish CTCs from white blood cells. A common staining cocktail includes antibodies against cytokeratins (to identify epithelial cells), CD45 (to identify white blood cells), and a nuclear stain (like DAPI).
- **Imaging and Analysis:** The filter is imaged using a fluorescence microscope, and the stained cells are enumerated and characterized based on their morphology and fluorescence signals. CTCs are typically identified as Cytokeratin-positive, CD45-negative, and DAPI-positive events.



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Delee's Cytocatch™ workflow for CTC isolation.

BIFIDICE: Innovating Probiotic Delivery for Enhanced Efficacy

BIFIDICE is focused on developing technology to stabilize healthy bacteria, particularly Bifidobacterium species, for incorporation into frozen food products. The goal is to deliver viable probiotics that can help modulate the immune system and reduce the incidence of allergies and chronic diseases.

Performance Comparison: Stabilized Probiotics vs. Conventional Probiotics

While specific data on BIFIDICE's proprietary stabilization technology is limited, the potential advantages of a stabilized probiotic formulation can be compared to conventional probiotic supplements.

Feature	BIFIDICE Stabilized Probiotics (in frozen products)	Conventional Probiotic Supplements (e.g., capsules, powders)
Viability and Stability	Technology aims to ensure high viability of bacteria during frozen storage and transit through the gastrointestinal tract. [10] [11]	Viability can be affected by storage conditions (temperature, humidity) and exposure to stomach acid and bile salts. [11] [12]
Delivery Vehicle	Integrated into a food matrix (frozen products), which may offer additional protection to the bacteria.	Typically delivered in a capsule or powder form, which may or may not have protective coatings.
Potential Efficacy in Allergies	Clinical studies on Bifidobacterium strains have shown a reduction in symptoms of allergic rhinitis. [13] [14] [15] [16] [17]	Efficacy is strain-dependent and results from clinical trials can be variable. [17]
Mechanism of Action	Aims to modulate the Th1/Th2 immune balance, potentially reducing the IgE-mediated allergic response. [17]	Similar immunomodulatory mechanisms are proposed for various probiotic strains. [17]

Experimental Protocols

A general experimental design to evaluate the efficacy of a probiotic intervention for allergic rhinitis is outlined below.

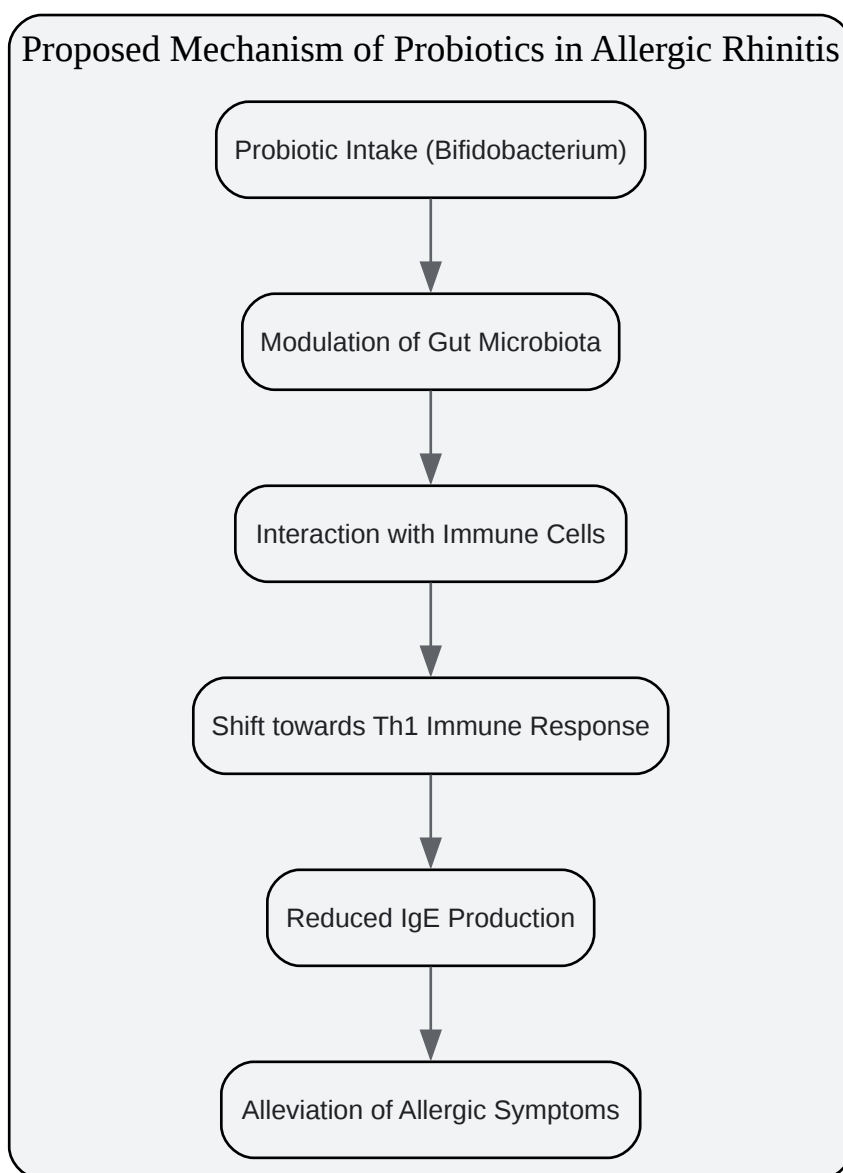
Objective: To assess the effect of a specific probiotic strain on the symptoms of allergic rhinitis.

Methodology:

- Study Design: A randomized, double-blind, placebo-controlled clinical trial.
- Participants: Individuals with a clinical diagnosis of allergic rhinitis are recruited.

- **Intervention:** Participants are randomly assigned to receive either the probiotic product or a placebo for a defined period (e.g., 8 weeks).
- **Symptom Assessment:** Participants record their nasal and ocular symptoms daily using a standardized scoring system (e.g., Total Nasal Symptom Score).
- **Quality of Life Assessment:** Quality of life is assessed using a validated questionnaire (e.g., Rhinoconjunctivitis Quality of Life Questionnaire) at the beginning and end of the study.
- **Immunological Markers:** Blood samples may be collected to measure levels of total and allergen-specific IgE, as well as cytokines (e.g., IL-4, IL-10, IFN- γ) to assess the immune response.
- **Data Analysis:** The changes in symptom scores, quality of life, and immunological markers are compared between the probiotic and placebo groups to determine the efficacy of the intervention.

Proposed Mechanism of Probiotics in Allergic Rhinitis



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Proposed signaling pathway for probiotic action in allergies.

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- To cite this document: BenchChem. [Case studies of successful biotech startups from The Ganesha Lab]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12746079/docs#case-studies-of-successful-biotech-startups-from-the-ganesha-lab\]](https://www.benchchem.com/product/b12746079/docs#case-studies-of-successful-biotech-startups-from-the-ganesha-lab)

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